

Application Notes and Protocols: Src Inhibitor 3 (CSK Inhibitor)

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Compound of Interest

Compound Name: Src Inhibitor 3

Cat. No.: B2713055

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Product Identifier: Src Inhibitor 3

Synonyms: C-terminal Src Kinase (CSK) Inhibitor CAS Number: 2380027-49-4

Introduction

Src Inhibitor 3 is a potent and orally active inhibitor of C-terminal Src Kinase (CSK).^{[1][2]} CSK is a critical negative regulator of the Src family of protein kinases (SFKs), which are key signaling molecules in various cellular processes, including cell growth, differentiation, migration, and immune responses.^{[1][3][4]} By phosphorylating a conserved C-terminal tyrosine residue, CSK locks SFKs in an inactive conformation.^[1] Inhibition of CSK by **Src Inhibitor 3** prevents this inhibitory phosphorylation, leading to the activation of SFKs. This mechanism is particularly relevant in T-cell receptor (TCR) signaling, where SFKs such as LCK play a crucial role.^{[5][6]} By inhibiting CSK, **Src Inhibitor 3** can enhance T-cell activation and proliferation in response to antigen stimulation.^[1] These application notes provide detailed protocols for the use of **Src Inhibitor 3**, including recommended solvent and storage conditions, and its application in relevant cellular assays.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	2380027-49-4	[1]
Molecular Formula	C ₃₄ H ₃₂ ClFN ₈ O ₄	[1]
Molecular Weight	671.12 g/mol	[1]
IC ₅₀ (CSK HTRF Assay)	< 3 nM	[1][2]
IC ₅₀ (CSK Caliper Assay)	< 4 nM	[1][2]
Appearance	Solid powder	[7]
Purity	>98%	[7]

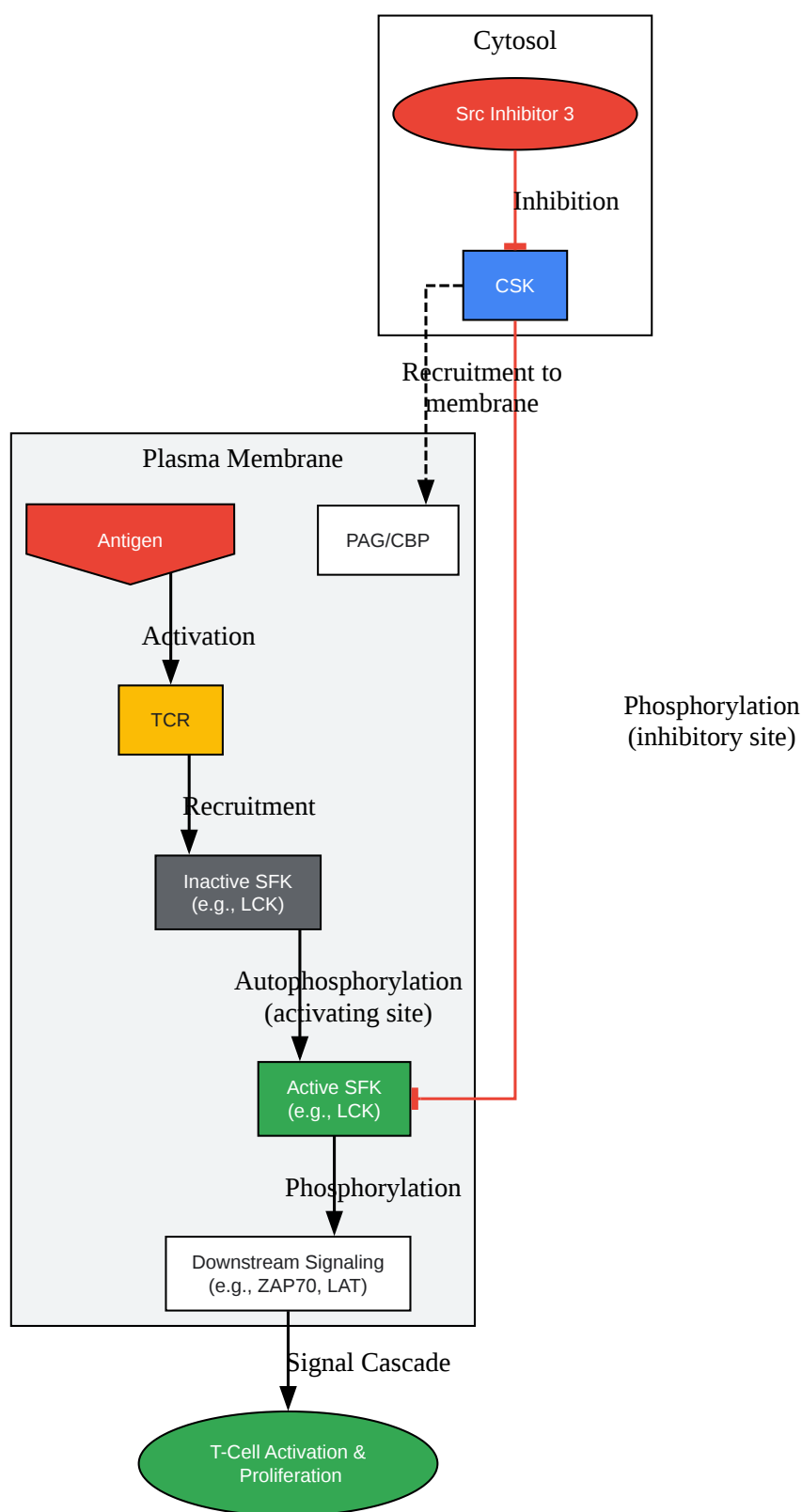
Solvent and Storage Conditions

Proper handling and storage of **Src Inhibitor 3** are crucial for maintaining its stability and activity.

Condition	Recommendation	Additional Notes
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][7]
Solubility in DMSO	≥ 95 mg/mL (≥ 141.55 mM)	[7] To enhance solubility, it is recommended to warm the solution to 37°C and use sonication.[1]
Storage of Solid Powder	-20°C for up to 3 years	[7]
Storage of Stock Solution	Store in aliquots to avoid repeated freeze-thaw cycles. [1] -80°C for up to 1 year[7] or 6 months[1] -20°C for up to 1 month[1]	Use freshly opened, anhydrous DMSO for preparing stock solutions as hygroscopic DMSO can negatively impact solubility.
Shipping	Shipped with blue ice or at room temperature for short durations.	[1]

Signaling Pathway

CSK is a key negative regulator of Src Family Kinases (SFKs). The diagram below illustrates the signaling pathway affected by **Src Inhibitor 3**.



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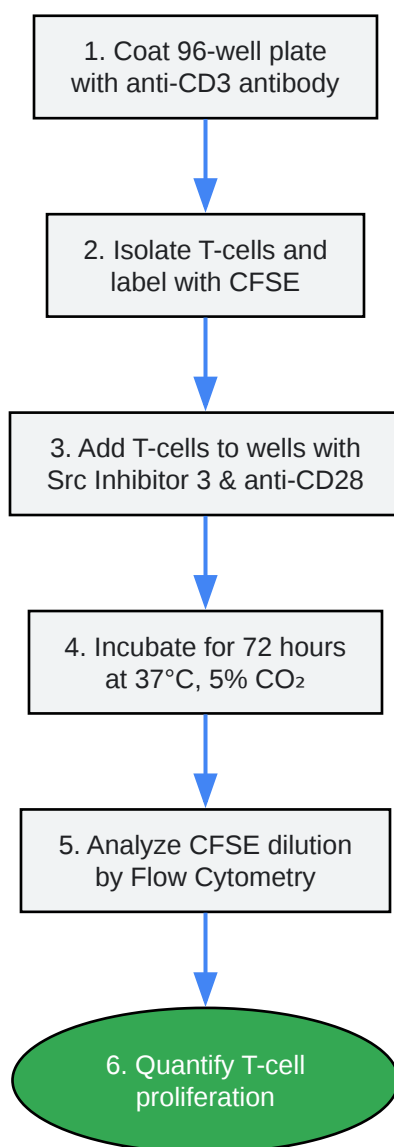
Caption: CSK-mediated negative regulation of SFK activity in T-cell signaling.

Experimental Protocols

Protocol 1: In Vitro T-Cell Proliferation Assay

This protocol describes a method to assess the effect of **Src Inhibitor 3** on T-cell proliferation following stimulation of the T-cell receptor (TCR).

A. Workflow



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